

Essential Safety and Logistical Information for Handling GSK2850163 Hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK2850163 hydrochloride

Cat. No.: B10799446

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For researchers, scientists, and drug development professionals, the potent inhibitor of inositol-requiring enzyme-1 alpha (IRE1 α), **GSK2850163 hydrochloride**, requires stringent adherence to safety protocols.^[1] Due to conflicting classifications in Safety Data Sheets (SDS), a cautious and comprehensive approach to safety is paramount.^[1] While some suppliers classify it as non-hazardous, others label it as a highly flammable liquid and vapor that can cause serious eye irritation.^[1] Therefore, a conservative approach that accounts for all potential risks is recommended.^[1]

Personal Protective Equipment (PPE)

A multi-layered approach to Personal Protective Equipment (PPE) is crucial to minimize exposure risk when handling **GSK2850163 hydrochloride**.^[1] The following table summarizes the recommended PPE:

Protection Type	Recommended PPE	Specifications and Usage Guidelines
Eye Protection	Safety glasses with side shields or goggles.	Must be worn at all times in the laboratory. Goggles are required when there is a risk of splashing.[1]
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	Inspect gloves for integrity before each use. Change gloves frequently and immediately if contaminated.[1] It is recommended to use two pairs of chemotherapy gloves when handling antineoplastic hazardous drugs.[2][3]
Skin and Body Protection	Laboratory coat.	A flame-retardant lab coat is recommended and should be fully buttoned.[1] Gowns should be shown to resist permeability by hazardous drugs.[2][3]
Respiratory Protection	Use in a well-ventilated area. A fume hood is required for handling larger quantities or when generating aerosols.	If ventilation is inadequate, a NIOSH-approved respirator may be necessary.[1] For activities with a risk of aerosolization, a surgical N-95 respirator provides both respiratory and splash protection.[4]

Operational Plan for Handling

Engineering Controls:

- Handle **GSK2850163 hydrochloride** in a well-ventilated area.[5]

- For procedures that may generate dust or aerosols, use a chemical fume hood.[1]
- Ensure emergency exits and a risk-elimination area are established.[5]

Work Practices:

- Avoid contact with skin and eyes.[5]
- Avoid the formation of dust and aerosols.[5]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[5]
- Wash hands thoroughly after handling.

Disposal Plan

Proper disposal of **GSK2850163 hydrochloride** and contaminated materials is critical to prevent environmental contamination and accidental exposure.

Waste Type	Disposal Procedure
Unused Product	Dispose of as hazardous waste. The material can be sent to a licensed chemical destruction plant or disposed of by controlled incineration with flue gas scrubbing. Do not contaminate water, foodstuffs, feed, or seed by storage or disposal. Do not discharge to sewer systems. ^[5]
Contaminated Labware (e.g., pipette tips, tubes)	Place in a designated hazardous waste container. ^[1]
Contaminated PPE (e.g., gloves, lab coat)	Dispose of as hazardous waste. Do not launder contaminated clothing with other lab or personal items. ^[1]
Packaging	Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning. Alternatively, the packaging can be punctured to make it unusable for other purposes and then be disposed of in a sanitary landfill. Controlled incineration with flue gas scrubbing is possible for combustible packaging materials. ^[5]

Emergency Procedures

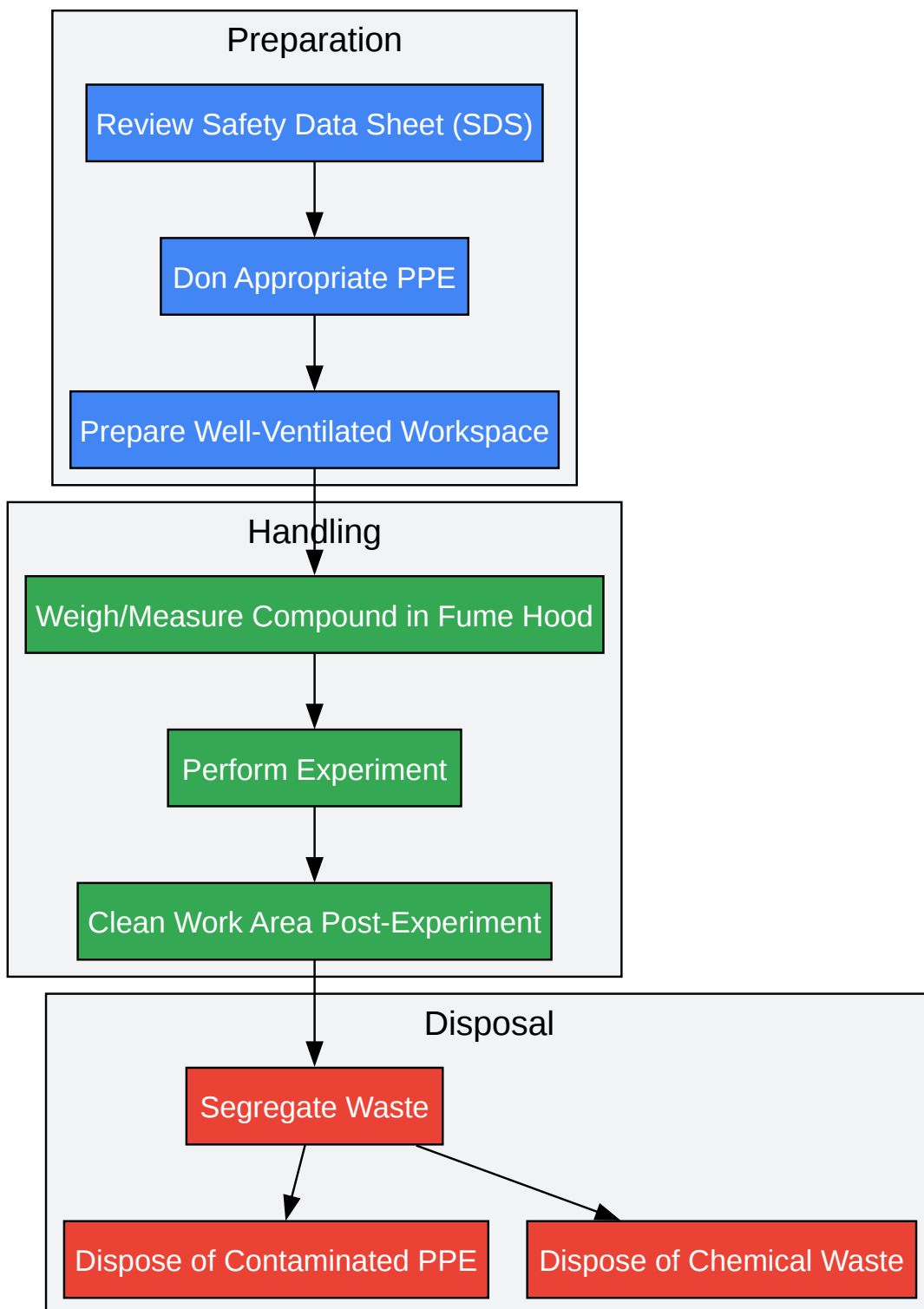
In the event of accidental exposure, immediate and appropriate first aid is crucial.^[1]

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[5]
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.[5]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[5]
Spills	Absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for hazardous waste disposal.[1] Ensure adequate ventilation. Remove all sources of ignition. Evacuate personnel to safe areas.[5]

Visual Guides

Experimental Workflow: Safe Handling of GSK2850163 Hydrochloride

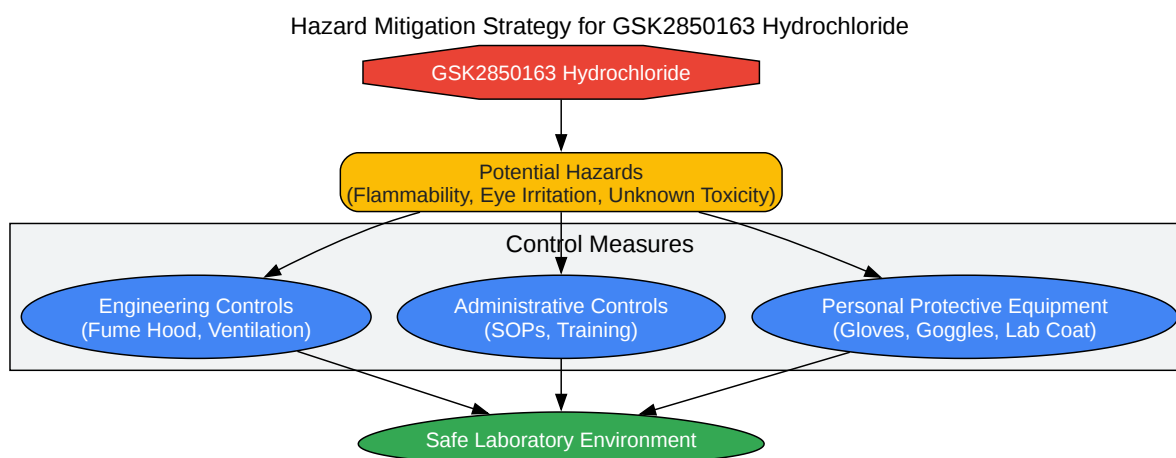
Workflow for Safe Handling of GSK2850163 Hydrochloride



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Caption: A step-by-step workflow for the safe handling of **GSK2850163 hydrochloride**.

Logical Relationship: Hazard Mitigation Strategy



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Caption: A logical diagram illustrating the strategy for mitigating hazards.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling GSK2850163 Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10799446#personal-protective-equipment-for-handling-gsk2850163-hydrochloride>]

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